

Personal protective equipment for handling DMA-135 hydrochloride

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Compound of Interest

Compound Name: DMA-135 hydrochloride

Cat. No.: B10830237

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Essential Safety and Handling Guide for DMA-135 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DMA-135 hydrochloride**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **DMA-135 hydrochloride**
- CAS Number: 2237925-62-9[1]


Hazard Identification and GHS Classification

DMA-135 hydrochloride is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[2]
Specific target organ toxicity — single exposure (Central nervous system)	3	H336: May cause drowsiness or dizziness.[2]

Signal Word: Danger[2]

Hazard Pictograms:

 alt text

Personal Protective Equipment (PPE)

The following table outlines the minimum required PPE for handling **DMA-135 hydrochloride**. It is critical to use PPE made of materials resistant to the specific chemicals being handled.[3]

Body Part	PPE Required	Specifications and Best Practices
Hands	Chemical-resistant gloves	Handle with gloves. Inspect gloves prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[2]
Body	Protective clothing	Flame retardant antistatic protective clothing is recommended. Gowns should be tested for permeation to the chemicals in use.[3]
Eyes/Face	Safety glasses with side-shields or face shield	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Respiratory	Respirator	Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to prevent exposure and maintain the integrity of the compound.

Receiving and Unpacking:

- Designate a specific area for unpacking hazardous drug shipments.[4]

- Inspect incoming packages for any signs of damage or leakage.
- Wear appropriate PPE during unpacking.
- Have a spill kit readily available in the receiving area.^[5]

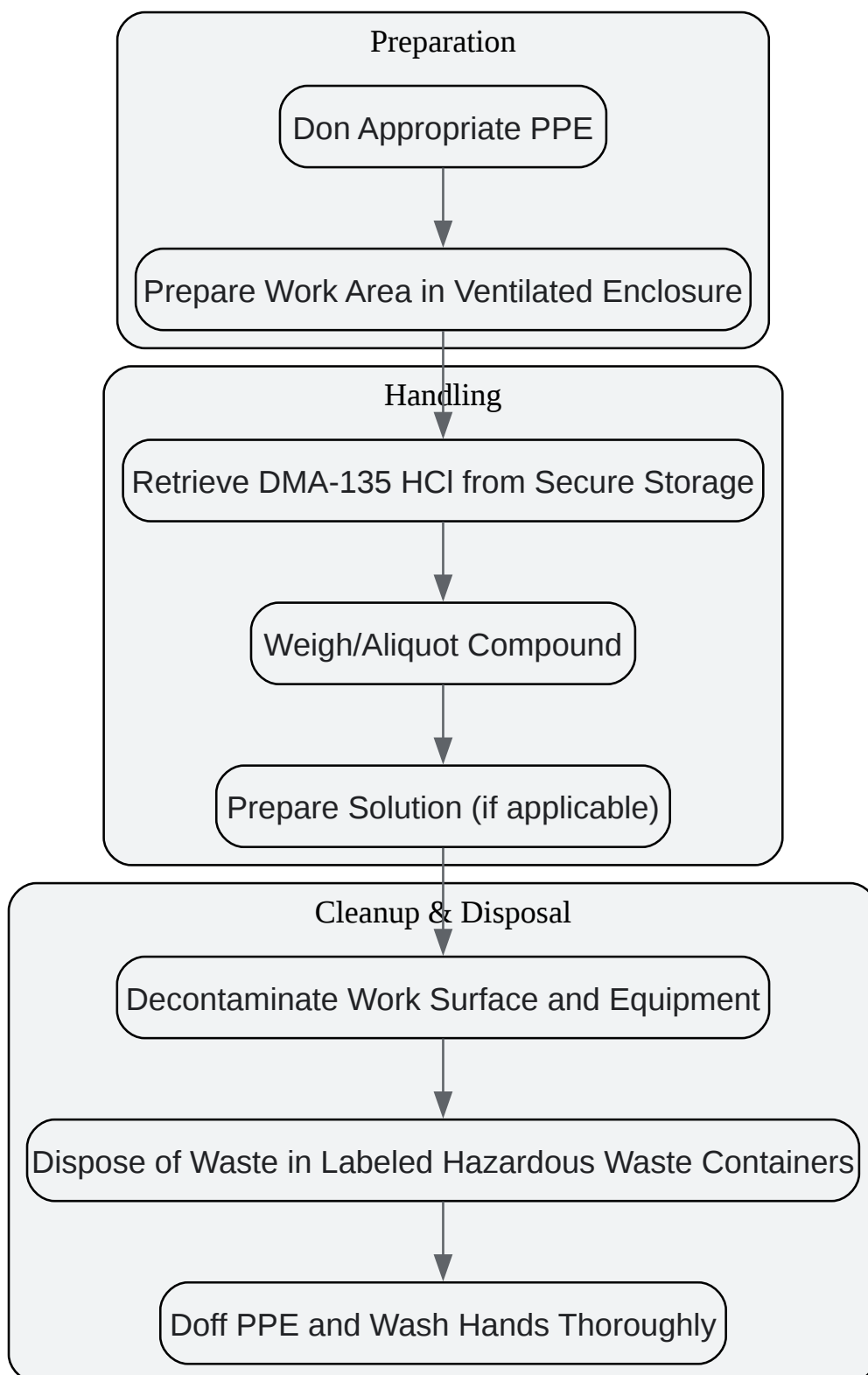
Storage:

- Store in a well-ventilated place.^[2]
- Keep container tightly closed.^[2]
- Store locked up.^[2]
- Follow recommended storage temperatures as indicated on the product label.^[6]

Weighing and Aliquoting:

- Conduct all manipulations of powdered **DMA-135 hydrochloride** within a certified chemical fume hood or other ventilated enclosure.
- Use dedicated equipment (spatulas, weigh boats, etc.) for this compound.
- Clean all equipment thoroughly after use.

The following diagram illustrates the general workflow for safely handling **DMA-135 hydrochloride** in a laboratory setting.



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Safe Handling Workflow for **DMA-135 Hydrochloride**.

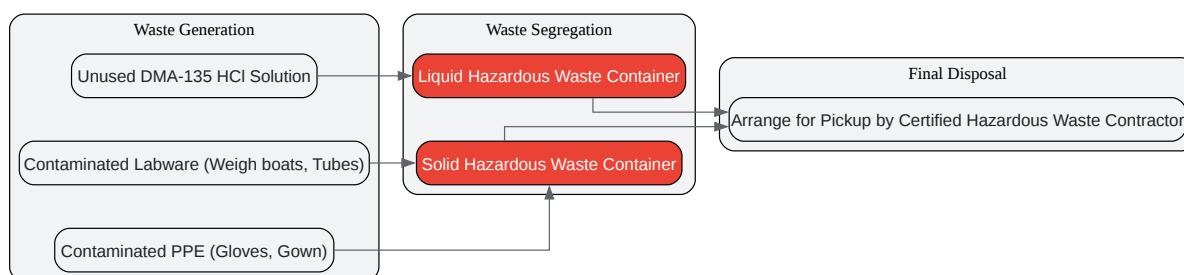
Disposal Plan

All waste materials contaminated with **DMA-135 hydrochloride** must be disposed of as hazardous waste.

Waste Segregation and Collection:

- Solid Waste: Contaminated gloves, weigh boats, paper towels, etc., should be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **DMA-135 hydrochloride** should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
- Sharps: Needles and syringes must not be crushed, clipped, or capped and should be placed directly into a designated sharps container.[7]

The disposal process is outlined in the diagram below.



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Disposal Workflow for **DMA-135 Hydrochloride** Waste.

Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Alert colleagues and the laboratory supervisor.
- If safe to do so, and you are trained, contain the spill using a chemical spill kit.
- Avoid breathing dust or vapors.[2]
- Clean the spill area as per established laboratory protocols for hazardous materials.

First Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2]
- In Case of Skin Contact: Wash skin thoroughly after handling.[2] If irritation occurs, seek medical attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]

This guide is intended to provide essential information. Always refer to the full Safety Data Sheet (SDS) for **DMA-135 hydrochloride** and your institution's specific safety protocols before handling this compound.

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